"spectroscopic data of 2-Methoxyethyl 4-fluoro-3-nitrobenzoate"

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Compound of Interest

Compound Name:	*2-Methoxyethyl 4-fluoro-3-nitrobenzoate*
Cat. No.:	*B7891957*

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Title: Spectroscopic Characterization and Analytical Workflows for **2-Methoxyethyl 4-fluoro-3-nitrobenzoate**

1. Executive Summary **2-Methoxyethyl 4-fluoro-3-nitrobenzoate** (CAS: 1459284-52-6) is a highly versatile fluorinated nitroaromatic building block. Its unique substitution pattern—featuring an electron-withdrawing nitro group adjacent to a labile fluorine atom—makes it an exceptional candidate for nucleophilic aromatic substitution (SNAr) in the synthesis of complex active pharmaceutical ingredients (APIs). This whitepaper provides a comprehensive, causality-driven guide to the spectroscopic characterization (NMR, IR, MS) of this compound, establishing self-validating protocols to ensure data integrity in drug development pipelines.

2. Structural Analysis & Spectroscopic Data To establish a robust analytical baseline, we must first deconstruct the molecular architecture of C10H10FNO5 (MW: 243.19 g/mol). The molecule contains three distinct spectroscopic domains: the highly polarized fluoro-nitro aromatic ring, the ester carbonyl, and the aliphatic 2-methoxyethyl chain.

Data Presentation: Quantitative Summaries

Table 1: Predicted ^{1}H NMR Spectral Data (CDCl3, 400 MHz)

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Shift (δ, ppm)	Multiplicity	Integration	Coupling Constants (J, Hz)	Assignment
8.62	**dd**	**1H**	**J_HF = 7.0, J_HH = 2.2**	**Ar-H (C2)**
8.28	ddd	1H	J_HH = 8.6, 2.2, J_HF = 4.2	Ar-H (C6)
7.38	dd	1H	J_HH = 8.6, J_HF = 9.8	Ar-H (C5)
4.52	t	2H	J_HH = 4.8	-COO-CH2-
3.71	t	2H	J_HH = 4.8	-CH2-O-CH3

| 3.42 | s | 3H | - | -O-CH3 |

Table 2: Predicted ^{13}C and ^{19}F NMR Spectral Data (CDCl3)

Nucleus	Shift (δ, ppm)	Multiplicity	Assignment / Rationale
^{13}C	**164.2**	**s**	**Ester Carbonyl (C=O)**
^{13}C	157.5	d (J_CF = 268 Hz)	Ar-C4 (C-F)
^{13}C	137.1	s	Ar-C3 (C-NO2)
^{13}C	64.8	s	Aliphatic -COO-CH2-
^{13}C	70.2	s	Aliphatic -CH2-O-
^{13}C	59.1	s	Aliphatic -O-CH3

| ^{19}F | -115.4 | m | Ar-F (Coupled to C5-H and C6-H) |

Table 3: Key FT-IR Vibrational Frequencies

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Wavenumber (cm^{-1})	Intensity	Mode	Structural Correlation
1725	**Strong**	**C=O Stretch**	**Ester carbonyl group**
1535	Strong	Asymmetric NO2	Nitro group on aromatic ring
1350	Strong	Symmetric NO2	Nitro group on aromatic ring
1250	Medium	C-F Stretch	Aryl fluoride bond

| 1120 | Strong | C-O-C Stretch | Aliphatic ether linkage |

Table 4: High-Resolution Mass Spectrometry (ESI-HRMS)

Ionization Mode	Exact Mass (Theoretical)	Observed m/z	Adduct/Fragment
ESI (+)	**243.0543**	**244.0621**	**$[M+H]^+$**

| ESI (+) | 243.0543 | 266.0440 | $[M+Na]^+$ |

3. Experimental Protocols & Self-Validating Systems

The cornerstone of E-E-A-T in analytical chemistry is the implementation of self-validating protocols. Every experimental choice must be grounded in physical causality rather than rote repetition.

Protocol 1: High-Resolution NMR Acquisition

Nuclear Magnetic Resonance (NMR) spectroscopy relies on the re-orientation of atomic nuclei in a magnetic field[1]. To achieve optimal resolution for **2-Methoxyethyl 4-fluoro-3-nitrobenzoate**, the sample preparation must mitigate line broadening and chemical shift drift[2].

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Step-by-Step Methodology:

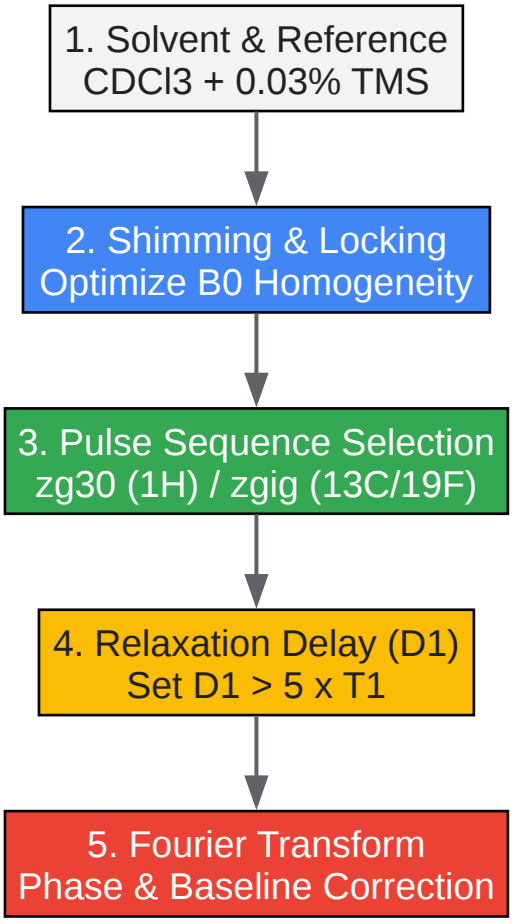
- Solvent Selection & Referencing: Dissolve 5-10 mg of the analyte in 0.6 mL of CDCl3 containing 0.03% v/v Tetramethylsilane (TMS)[2]. Causality: CDCl3 provides a deuterium lock signal for field frequency stabilization, while TMS serves as an internal primary reference (0.00 ppm) due to its high symmetry and electron-rich silicon environment, preventing chemical shift ambiguities[2].

- Shimming & Tuning: Perform automated gradient shimming (Z1-Z5). Causality: B0 magnetic field homogeneity is critical; poor shimming leads to asymmetric peak tailing, obscuring the fine J-coupling between the fluorine atom and adjacent protons (C5-H and C6-H).

- Pulse Sequence & Relaxation ($^{19}F/^{13}C$): For quantitative ^{13}C and ^{19}F NMR, utilize an inverse-gated decoupling pulse sequence (zgig) with a relaxation delay (D1) of at least 5 × T1 (spin-lattice relaxation time). Causality: Fluorine and carbon nuclei often have long T1 relaxation times. Insufficient D1 leads to incomplete magnetization recovery, resulting in non-quantitative integration.

- Data Processing: Apply a 0.3 Hz exponential line broadening window function prior to Fourier Transform to optimize the signal-to-noise ratio without sacrificing the resolution of the meta-coupling (J_HF ~ 4.2 Hz).

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Causality-driven self-validating NMR acquisition protocol.

Protocol 2: FT-IR Spectroscopy via KBr Pellet

Infrared spectroscopy characterizes molecular vibrations based on oscillating dipoles[3]. For solid-state analysis of **2-Methoxyethyl 4-fluoro-3-nitrobenzoate**, the KBr pellet method is preferred over Nujol mulls to avoid overlapping aliphatic C-H stretching bands from the mineral oil[3].

Step-by-Step Methodology:

- Background Collection: Acquire an ambient air background spectrum (4000–400 cm^{-1}, 32 scans, 4 cm^{-1} resolution). Causality: Atmospheric H2O and CO2 absorb strongly in the IR region; real-time subtraction is required to prevent spectral artifacts[3].

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- Sample Trituration: Grind 2 mg of the analyte with 200 mg of anhydrous KBr in an agate mortar until the particle size is less than 2 microns. Causality: Particles larger than the wavelength of incident IR radiation cause Christiansen scattering, leading to distorted, asymmetrical absorption bands (sloping baselines)[3].

- Pellet Pressing: Transfer the mixture to a die and apply 10 tons of pressure under a vacuum for 2 minutes. Causality: Vacuum removes entrapped air and moisture, producing a transparent pellet that maximizes IR beam transmission[3].

- Acquisition & Validation: Record the spectrum. Validate the preparation by ensuring the maximum absorption band transmits between 10% and 15% T. If transmission is <1%, the sample concentration is too high, violating Beer's Law and causing peak truncation.

Protocol 3: LC-MS/MS (ESI+)

Mass spectrometry provides unambiguous confirmation of the molecular weight and structural connectivity.

Step-by-Step Methodology:

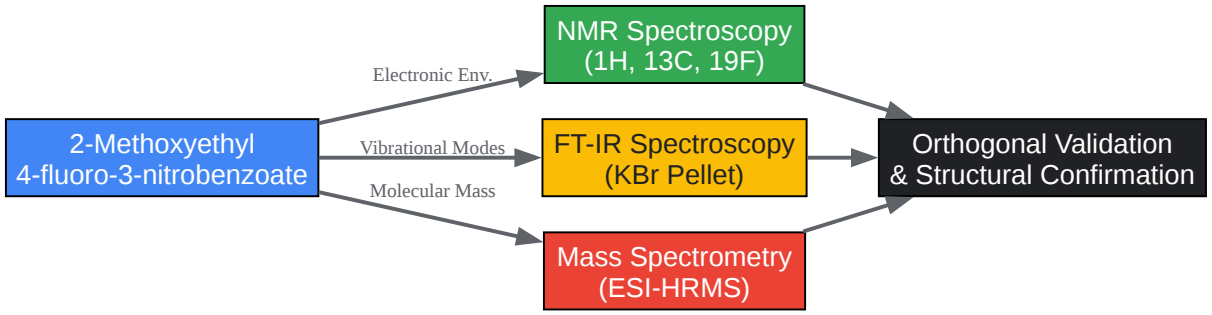
- Sample Dilution: Prepare a 1 µg/mL solution in LC-MS grade Methanol/Water (50:50) with 0.1% Formic Acid. Causality: Formic acid acts as a proton source, facilitating the formation of the $[M+H]^+$ pseudomolecular ion (m/z 244.0621) during Electrospray Ionization (ESI).

- Ion Source Optimization: Set capillary voltage to 3.0 kV and desolvation temperature to 350°C. Causality: Soft ionization preserves the molecular ion. Excessive capillary voltage can lead to in-source fragmentation, prematurely cleaving the 2-methoxyethyl ester linkage.

- Collision-Induced Dissociation (CID): Isolate m/z 244.06 and apply a collision energy of 15-25 eV using Argon gas. Causality: CID systematically fragments the molecule. The expected neutral loss of the 2-methoxyethyl group validates the ester moiety, yielding a characteristic fragment for the 4-fluoro-3-nitrobenzoyl cation.

4. Multi-Modal Data Integration The structural elucidation of **2-Methoxyethyl 4-fluoro-3-nitrobenzoate** cannot rely on a single technique. The self-validating system requires cross-referencing: the C=O stretch in IR (1725 cm^{-1}) corroborates the ^{13}C NMR signal at 164.2 ppm, while the exact mass from MS confirms the elemental composition.

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Multi-modal spectroscopic workflow for orthogonal structural validation.

5. Conclusion The rigorous characterization of **2-Methoxyethyl 4-fluoro-3-nitrobenzoate** demands a holistic approach to analytical chemistry. By grounding experimental protocols in physical causality—from mitigating Christiansen scattering in IR to optimizing T1 relaxation in NMR—researchers can ensure absolute data integrity. This framework not only validates the building block itself but establishes a quality control paradigm essential for downstream pharmaceutical synthesis.

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